

Application Notes and Protocols: Isolongifolene in the Fragrance and Perfumery Industry

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Compound of Interest

Compound Name: Isolongifolene

Cat. No.: B8807201

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Introduction

Isolongifolene is a tricyclic sesquiterpene that serves as a foundational material in the fragrance and perfumery industry.[1] Renowned for its distinctive woody, amber, and pine-like aroma, it is a key ingredient in a variety of scented products, from fine fragrances to household cleaners.[2][3] Its value lies in its long-lasting scent and fixative properties, which provide depth, warmth, and stability to perfume compositions.[4] **Isolongifolene** is often derived from the catalytic isomerization of longifolene, a component of pine resin.[1][5] This document provides detailed application notes and protocols for the use and evaluation of **isolongifolene** and its derivatives in fragrance applications.

Physicochemical and Olfactory Properties

Isolongifolene and its derivatives possess distinct properties that make them valuable in perfumery. A key derivative, isolongifolanone (also known as **isolongifolene** ketone), is widely used for its fresh, woody, and ambery notes.[6][7]

Table 1: Physicochemical Properties of **Isolongifolene** and Isolongifolanone

Property	Isolongifolene	Isolongifolanone	Source(s)
Molecular Formula	C ₁₅ H ₂₄	C ₁₅ H ₂₄ O	[4][6]
Molecular Weight	204.35 g/mol	220.4 g/mol	[1][6]
Appearance	Clear, pale yellow transparent liquid	Colorless to yellow oily liquid	[3][8]
Boiling Point	255-256 °C	286 °C	[2][6]
Flash Point	102.22 °C	93.89 °C	[9][10]
Vapor Pressure	0.014 mmHg @ 25°C	0.0013 hPa (approx. 0.000975 mmHg) @ 20°C	[6][9]
logP (o/w)	6.150 (est.)	4.2	[6][9]
Solubility	Soluble in alcohol; Insoluble in water	Soluble in alcohol; Insoluble in water	[9][10]

Table 2: Olfactory Profile and Application Data

Parameter	Isolongifolene	Isolongifolanone	Source(s)
Odor Profile	Woody, amber, pine, earthy, dry	Fresh woody, dry, diffusive, rich amber	[3][6][9]
Odor Strength	Medium	Medium	[7]
Substantivity on Blotter	-	Several days	[6]
Recommended Usage			
Level in Fragrance Concentrate	Up to 4.0%	Up to 15%	[5][6]

Synthesis Protocols

The industrial production of **isolongifolene** and its derivatives is crucial for their widespread use. The following are representative protocols for their synthesis.

Protocol for Isomerization of Longifolene to Isolongifolene

This protocol is based on the acid-catalyzed rearrangement of longifolene.

Objective: To synthesize **isolongifolene** from longifolene via acid-catalyzed isomerization.

Materials:

- Longifolene
- Glacial acetic acid
- D113 macroporous cation exchange resin (catalyst)
- Reactor with temperature control and stirring
- Filtration apparatus
- Distillation and rectification columns

Procedure:

- Charge the reactor with longifolene, glacial acetic acid, and the D113 cation exchange resin. A typical weight ratio is 1:0.2-0.6:0.05-0.1 (longifolene:glacial acetic acid:catalyst).[\[1\]](#)
- Heat the mixture to a temperature between 50 and 80°C while stirring.[\[1\]](#)
- Maintain the reaction for 6 to 10 hours.[\[1\]](#)
- After the reaction is complete, cool the mixture to below 40°C.[\[1\]](#)
- Filter the mixture to separate the catalyst resin, which can be recovered and reused.[\[1\]](#)
- Distill the filtrate to recover the glacial acetic acid.[\[1\]](#)

- Perform rectification of the crude product to obtain purified **isolongifolene**.^[1]

Expected Outcome: A high-purity **isolongifolene** suitable for fragrance applications. This single-step heterogeneous catalytic process is an eco-friendly alternative to methods using corrosive liquid acids.^[5]

Protocol for Synthesis of Isolongifolanone from Isolongifolene

This protocol describes the oxidation of **isolongifolene** to produce isolongifolanone.

Objective: To synthesize isolongifolanone by treating **isolongifolene** with a peroxygen compound in an acidic medium.

Materials:

- **Isolongifolene** (purity $\geq 80\%$)
- Peroxygen compound (e.g., hydrogen peroxide)
- Acidic medium (e.g., acetic acid)
- Reaction flask with stirrer, thermometer, and reflux condenser
- Methanol
- 50% aqueous sodium hydroxide
- Toluene
- 10% aqueous sodium chloride

Procedure:

- Treat **isolongifolene** with a peroxygen compound in an acidic medium to produce the saturated ketone.

- For epimerization to a more stable ketone, charge the crude saturated **isolongifolene** ketone into a reaction flask with methanol and 50% aqueous sodium hydroxide.
- Stir the reaction mixture at reflux for approximately 2.5 hours.
- After reflux, add water and recover the methanol under atmospheric pressure.
- Extract the water layer with toluene and combine the toluene extract with the organic layer.
- Wash the combined organic layer with 10% aqueous sodium chloride until neutral.
- The resulting product is the stable **isolongifolene** ketone epimer.

Experimental Evaluation Protocols

To assess the performance of **isolongifolene** in fragrance applications, a combination of sensory and analytical techniques is employed.

Protocol for Sensory Evaluation of Fragrance Intensity and Longevity on Skin

Objective: To quantitatively assess the odor intensity and longevity of a fragrance formulation containing **isolongifolene** on human skin.

Materials:

- Fragrance formulation containing a known concentration of **isolongifolene**.
- Control fragrance formulation without **isolongifolene**.
- Trained sensory panel (10-15 panelists).
- Odor-free evaluation room with controlled temperature and humidity.
- Labeled magnitude scale (LMS) for intensity rating (e.g., from "barely detectable" to "strongest imaginable").
- Timers.

Procedure:

- **Panelist Preparation:** Panelists should avoid using scented products for 24 hours prior to the evaluation.
- **Sample Application:** Apply a standardized amount (e.g., 0.1 mL) of the test and control fragrances to designated areas on the panelists' forearms. The application sites should be randomized.
- **Intensity Evaluation:** At specified time intervals (e.g., 0, 0.5, 1, 2, 4, 6, 8, and 24 hours), panelists evaluate the odor intensity of each application site.^[1]
- **Data Recording:** Panelists record the perceived intensity on the LMS.
- **Data Analysis:** Analyze the data to determine the mean intensity scores at each time point for both formulations. The longevity can be defined as the time at which the intensity drops below a predetermined level.

Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific odor-active compounds and their characteristics in a fragrance formulation containing **isolongifolene**.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactometry port.
- Helium as carrier gas.
- Appropriate GC column (e.g., non-polar or medium-polar).
- Fragrance sample containing **isolongifolene**.
- Trained human assessor.

Procedure:

- **Sample Injection:** Inject a small volume of the fragrance sample into the GC.
- **Chromatographic Separation:** The volatile compounds are separated based on their boiling points and polarity in the GC column.
- **Effluent Splitting:** The column effluent is split between the MS detector and the olfactometry port.
- **Olfactory Detection:** A trained assessor sniffs the effluent from the olfactometry port and describes the perceived odor and its intensity at different retention times.
- **Mass Spectrometry Detection:** Simultaneously, the MS detector records the mass spectrum of each eluting compound, allowing for its identification.
- **Data Correlation:** Correlate the sensory data from the olfactometry port with the chemical identification from the MS to determine which compounds are responsible for the perceived aroma.

Stability Testing Protocol

Objective: To evaluate the stability of a fragrance formulation containing **isolongifolene** in a cosmetic base under accelerated conditions.

Materials:

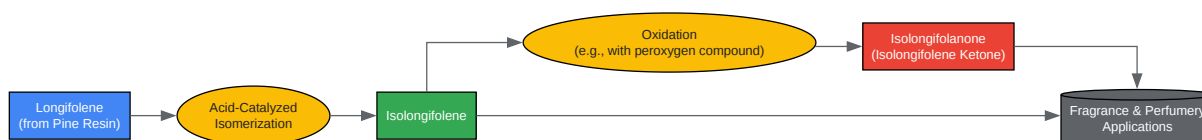
- Cosmetic base (e.g., lotion, cream).
- Fragrance oil containing **isolongifolene**.
- Stability chambers with controlled temperature and humidity (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\%$).[\[9\]](#)
- Glass containers for samples.
- Analytical instrumentation (e.g., GC-MS) for quantitative analysis.
- pH meter, viscometer.

Procedure:

- **Sample Preparation:** Prepare samples of the cosmetic base with the fragrance oil at a specified concentration. Store a control sample under normal conditions (e.g., room temperature).[10]
- **Accelerated Aging:** Place the test samples in the stability chamber for a predetermined period (e.g., 3-6 months).[9][10]
- **Periodic Evaluation:** At regular intervals (e.g., 1, 2, and 3 months), remove samples and evaluate them for:
 - **Physical Properties:** Appearance, color, odor, pH, and viscosity.[10]
 - **Chemical Stability:** Quantify the concentration of **isolongifolene** and any potential degradation products using GC-MS.
- **Data Analysis:** Compare the results of the aged samples to the control sample to assess the stability of the fragrance in the cosmetic base.

Visualizations

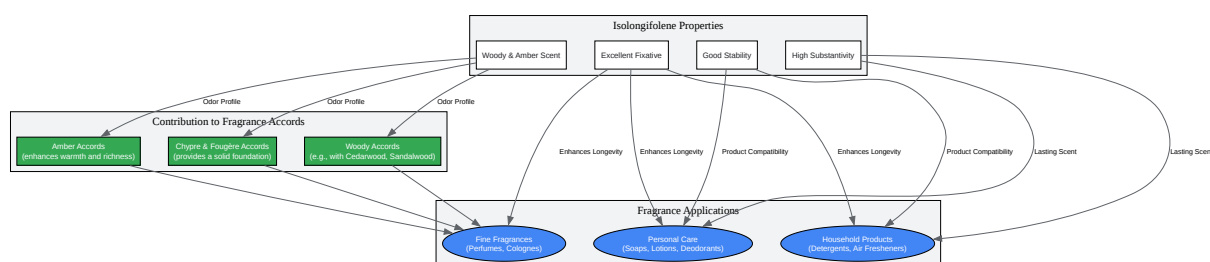
Synthesis Workflow of Isolongifolene and Isolongifolanone



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Caption: Synthesis pathway from longifolene to **isolongifolene** and its subsequent oxidation to isolongifolanone for use in fragrances.

Application of Isolongifolene in Fragrance Accords



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